

Pan-RAS Inhibition in Acute Myeloid Leukemia: A Technical Guide

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Compound of Interest

Compound Name: *Pan-RAS-IN-3*

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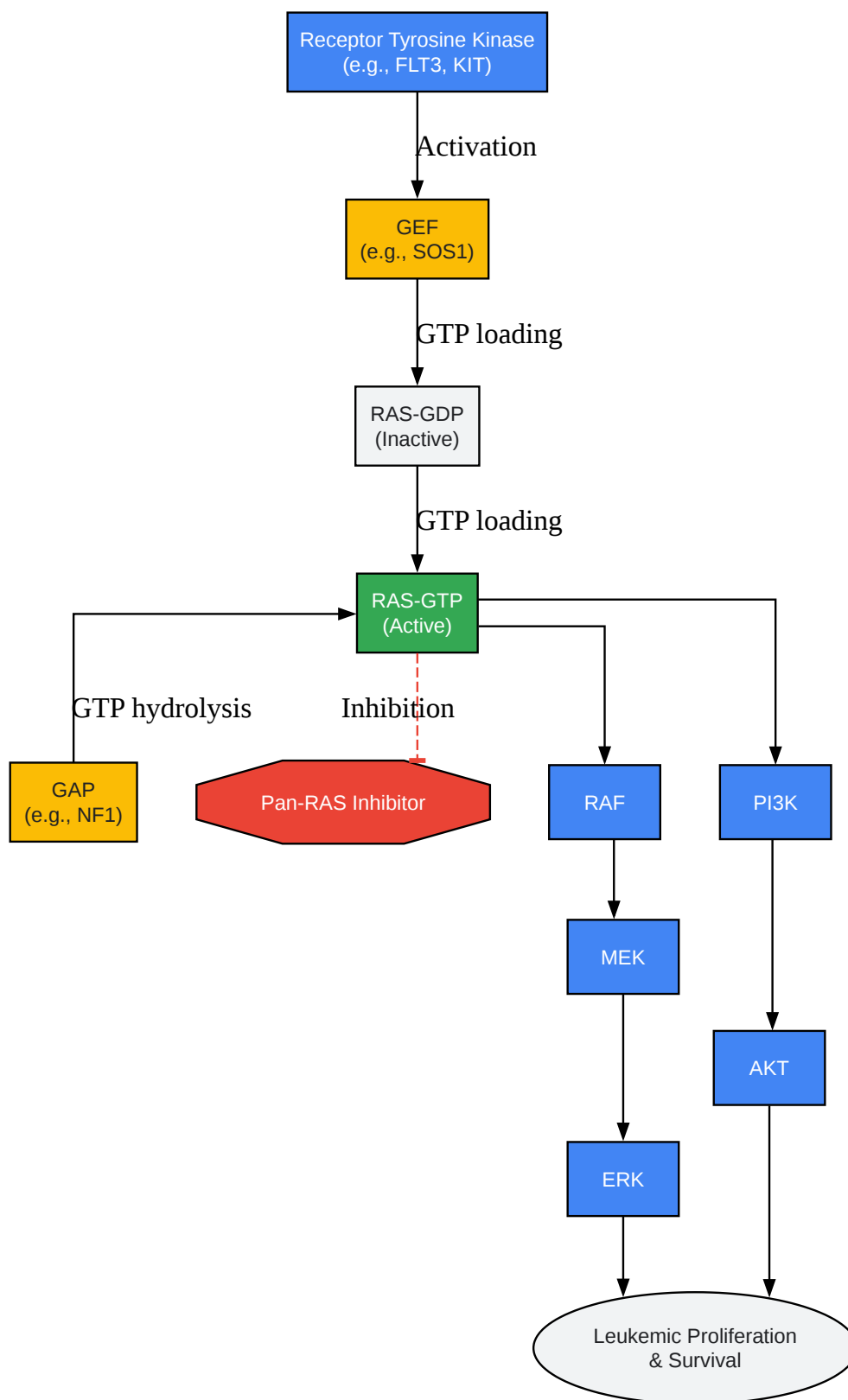
Introduction

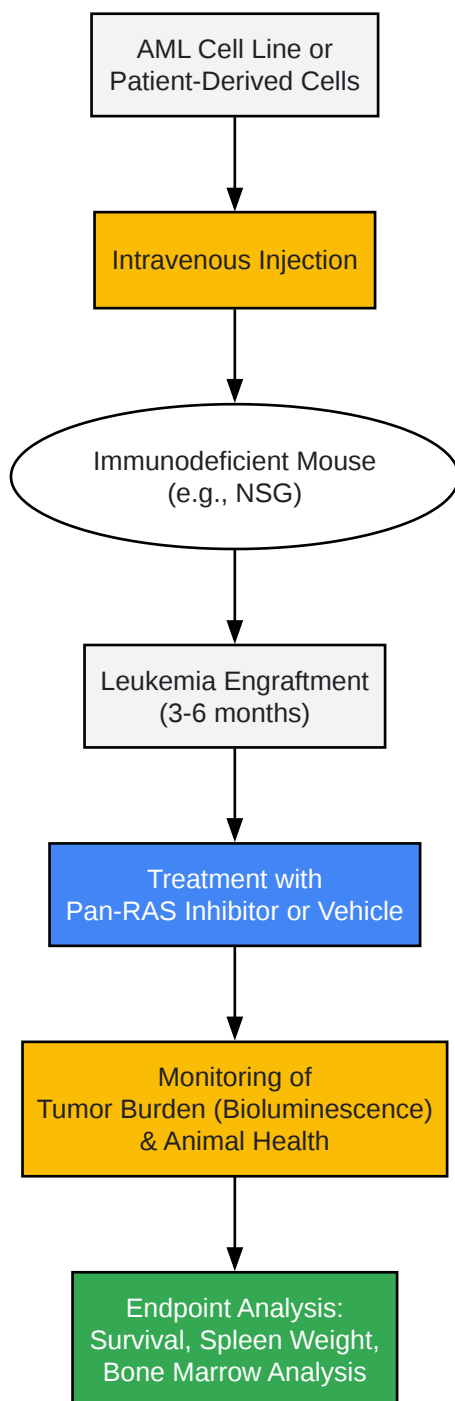
Acute Myeloid Leukemia (AML) is a hematologic malignancy characterized by the rapid growth of abnormal myeloid cells in the bone marrow and blood. A significant subset of AML cases is driven by mutations in the RAS family of small GTPases (KRAS, NRAS, and HRAS), which are critical regulators of cell proliferation, survival, and differentiation. These mutations, which lock RAS proteins in a constitutively active, GTP-bound state, are associated with a poor prognosis and contribute to resistance to conventional chemotherapy and other targeted agents. The development of inhibitors that can target all RAS isoforms, known as pan-RAS inhibitors, represents a promising therapeutic strategy to overcome the challenges posed by RAS-driven AML. This technical guide provides an in-depth overview of the preclinical investigation of pan-RAS inhibitors in AML, with a focus on their mechanism of action, quantitative efficacy, and the experimental protocols used for their evaluation.

The Role of the RAS Signaling Pathway in AML

The RAS signaling pathway is a critical mediator of cellular processes essential for normal hematopoiesis. However, in AML, this pathway is frequently hyperactivated through various

mechanisms, including mutations in RAS genes themselves or in upstream regulators such as receptor tyrosine kinases (e.g., FLT3, KIT) and regulatory proteins (e.g., PTPN11, NF1).[1] Constitutive activation of RAS leads to the persistent stimulation of downstream effector pathways, primarily the RAF-MEK-ERK (MAPK) and the PI3K-AKT-mTOR cascades. This aberrant signaling promotes uncontrolled proliferation of leukemic blasts and inhibits their differentiation and apoptosis, thereby driving the pathogenesis of AML.[2] Furthermore, RAS pathway activation has been implicated in resistance to various targeted therapies, including FLT3 inhibitors and BCL2 inhibitors.[3]





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